

Aspinonene: A Technical Overview of its Structure, Biosynthesis, and Potential Biological Significance

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Aspinonene is a fungal secondary metabolite isolated from Aspergillus ochraceus. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and proposed biosynthetic pathway. While extensive biological activity data for **Aspinonene** is not currently available, this document explores the known activities of structurally related polyketides from Aspergillus species to infer potential therapeutic applications. Detailed experimental protocols for its isolation and biosynthetic studies, as reported in the primary literature, are also presented.

Chemical Structure and Properties

Aspinonene is a polyketide with a complex stereochemistry. Its systematic IUPAC name is (E,2R,5S)-2-[(2R,3S)-3-methyloxiran-2-yl]hex-3-ene-1,2,5-triol. The chemical structure and key properties are summarized below.

Table 1: Chemical and Physical Properties of **Aspinonene**

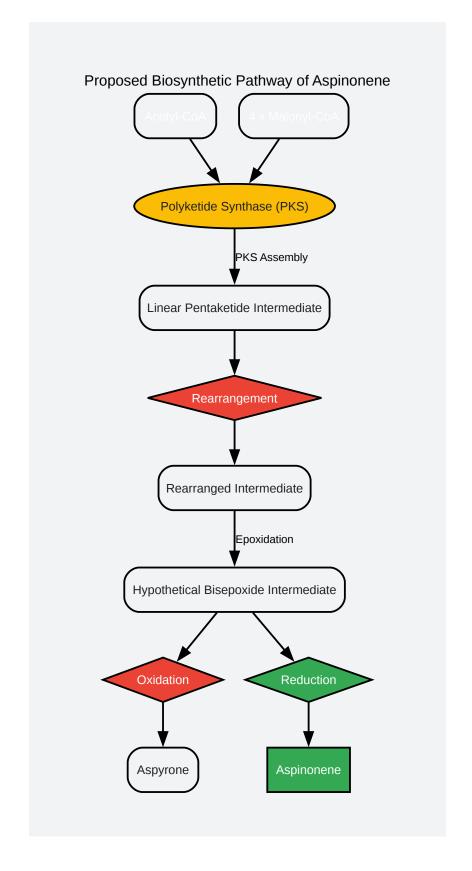


Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O ₄	[1]
Molecular Weight	188.22 g/mol	[1]
IUPAC Name	(E,2R,5S)-2-[(2R,3S)-3- methyloxiran-2-yl]hex-3-ene- 1,2,5-triol	[1]
CAS Number	157676-96-5	
Appearance	Colorless oil	_
Solubility	Soluble in methanol and chloroform	_

Biosynthesis of Aspinonene

The biosynthesis of **Aspinonene** in Aspergillus ochraceus has been investigated through feeding experiments with ¹³C-labeled acetates.[2] The results indicate that **Aspinonene** is a pentaketide, derived from a single acetyl-CoA starter unit and four malonyl-CoA extender units. [2] A key feature of its biosynthesis is a proposed rearrangement of the polyketide chain. The pathway is closely related to the biosynthesis of another metabolite, aspyrone. The proposed biosynthetic pathway involves the formation of a hypothetical bisepoxide intermediate which can be either oxidized to aspyrone or reduced to form **Aspinonene**. The production of **Aspinonene** versus aspyrone can be influenced by the dissolved oxygen concentration during fermentation.





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References

- 1. Diisoprenyl Cyclohexene-Type Meroterpenoids with Cytotoxic Activity from a Mangrove Endophytic Fungus Aspergillus sp. GXNU-Y85 PMC [pmc.ncbi.nlm.nih.gov]
- 2. Biosynthesis of aspinonene, a branched pentaketide produced by Aspergillus ochraceus, related to aspyrone - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
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